Unveiling N(4),O(2')-Dimethylcytidine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*N(4), O(2')-Dimethylcytidine*
CAS No.:	*13048-95-8*
Cat. No.:	*B082665*

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Abstract

N(4),O(2')-Dimethylcytidine (m4Cm) is a rare, post-transcriptionally modified nucleoside found in the 16S ribosomal RNA of Escherichia coli. This in-depth technical guide provides a comprehensive overview of the discovery, characterization, synthesis, and biological significance of m4Cm. It is intended to serve as a core resource for researchers in the fields of molecular biology, drug discovery, and epitranscriptomics. This document details the enzymatic machinery responsible for its biosynthesis, its precise location within the ribosome, and its crucial role in maintaining translational fidelity. Detailed experimental protocols for its synthesis and characterization are provided, alongside curated quantitative data and visual diagrams of its biosynthetic pathway to facilitate a deeper understanding of this unique RNA modification.

Discovery and Initial Characterization

N(4),O(2')-Dimethylcytidine was first identified as a naturally occurring modified nucleoside in the 16S ribosomal RNA of Escherichia coli by Nichols and Lane in 1968. Their seminal work laid the foundation for understanding the chemical diversity of RNA.

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Isolation and Purification from E. coli 16S rRNA

The initial isolation of m4Cm involved the enzymatic hydrolysis of 16S rRNA followed by a series of chromatographic steps to separate the constituent nucleosides.

Experimental Protocol: Isolation of m4Cm from E. coli 16S rRNA (Adapted from Nichols and Lane, 1968)

- Extraction of rRNA: Isolate total RNA from E. coli cells and purify the 16S rRNA fraction using sucrose gradient centrifugation.
- Enzymatic Digestion: Hydrolyze the purified 16S rRNA to its constituent nucleosides using a combination of snake venom phosphodiesterase and bacterial alkaline phosphatase.
- Chromatographic Separation:
  - Subject the nucleoside digest to column chromatography on Dowex-1 (formate form) to separate the nucleosides based on charge.
  - Further purify the fractions containing m4Cm using paper chromatography in multiple solvent systems (e.g., n-butanol-acetic acid-water and isopropanol-ammonia-water).
- Identification: Elute the purified nucleoside and characterize it using UV spectroscopy and chemical analysis.

Physicochemical Characterization

The structure of N(4),O(2')-Dimethylcytidine was elucidated through a combination of spectroscopic and chemical methods.

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Property	Value/Description	Reference
UV Absorption Maxima	pH 1: 280 nm, pH 7: 271 nm, pH 13: 271 nm	
Molar Extinction Coeff.	ε271 at pH 7 = 9.0 x 103 M-1cm-1	
Structure Confirmation	Periodate oxidation and subsequent borohydride reduction	

Chemical Synthesis of N(4),O(2')-Dimethylcytidine

The unambiguous synthesis of N(4),O(2')-Dimethylcytidine was achieved by Nyilas and Chattopadhyaya in 1986, confirming the structure of the naturally occurring nucleoside.

Synthetic Strategy

The synthesis involves a multi-step process starting from a protected uridine derivative.

Experimental Protocol: Chemical Synthesis of N(4),O(2')-Dimethylcytidine (Adapted from Nyilas and Chattopadhyaya, 1986)

- Protection of Uridine: Start with 3',5'-O-(tetraisopropyldisiloxane-1,3-diyl)uridine.
- O(2')-Methylation: Methylate the 2'-hydroxyl group using a suitable methylating agent (e.g., methyl iodide in the presence of a base).
- Conversion to Cytidine: Convert the O4-uracil moiety to the N4-amino group of cytidine via a 4-triazolide intermediate followed by amination.
- N(4)-Methylation: Introduce the N4-methyl group using a selective methylating agent.
- Deprotection: Remove the protecting groups to yield N(4),O(2')-Dimethylcytidine.
- Purification: Purify the final product using silica gel chromatography and characterize by 1H NMR and mass spectrometry.

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Step	Reagents and Conditions	Yield (%)
O(2')-Methylation	CH3I, Ag2O, DMF	~70
Conversion to N4-Amino	1. (C6H5)3P, DEAD, Phthalimide; 2. Hydrazine hydrate	~60
N(4)-Methylation	Formaldehyde, Sodium cyanoborohydride	~85
Deprotection	TBAF in THF	>90
Overall Yield	~30-35	

Enzymatic Biosynthesis and Biological Role

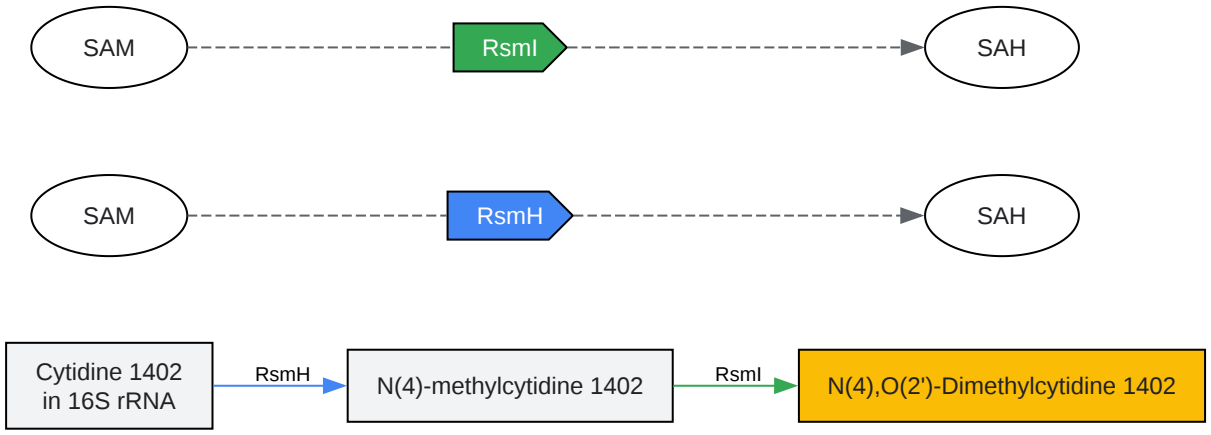
In E. coli, N(4),O(2')-Dimethylcytidine is found at a single, highly conserved position (C1402) in the 16S rRNA, located in the P-site of the ribosome.[1] This modification is introduced post-transcriptionally by a sequential enzymatic pathway involving two distinct S-adenosyl-L-methionine (SAM)-dependent methyltransferases, RsmH and RsmI.[1]

The RsmH/RsmI Methylation Pathway

The biosynthesis of m4Cm at position C1402 is a two-step process:

- N4-methylation by RsmH: The methyltransferase RsmH first catalyzes the transfer of a methyl group from SAM to the N4 position of cytidine 1402.[1]
- O2'-methylation by RsmI: Subsequently, the methyltransferase RsmI catalyzes the methylation of the 2'-hydroxyl group of the now N4-methylated cytidine, also using SAM as the methyl donor.[1]

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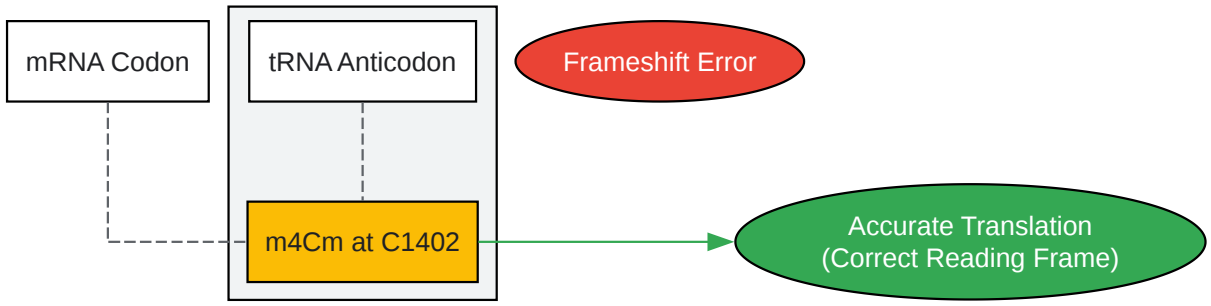
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Biosynthetic pathway of N(4),O(2')-Dimethylcytidine (m4Cm) at position C1402 in E. coli 16S rRNA.

Functional Significance in Translation

The presence of m4Cm at position 1402 in the P-site of the ribosome is critical for maintaining the fidelity of protein synthesis. This modification helps to ensure the correct reading frame is maintained and prevents frameshift errors during translation. The methyl groups of m4Cm are thought to provide steric constraints that stabilize the codon-anticodon interaction in the P-site.

Studies have shown that the absence of this modification leads to increased rates of translational errors, including frameshifting and premature termination. This highlights the importance of m4Cm in the fine-tuning of ribosome function.



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- 1. Fine-tuning of the ribosomal decoding center by conserved methyl-modifications in the Escherichia coli 16S rRNA - PubMed [pubmed.ncbi.nlm.nih.gov]
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